

Application Notes & Protocols: Synthesis of Thiourea Derivatives from Diamines and Isothiocyanates

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Compound of Interest

Compound Name: *1,3-Phenylene-bis(2-thiourea)*

Cat. No.: *B1334196*

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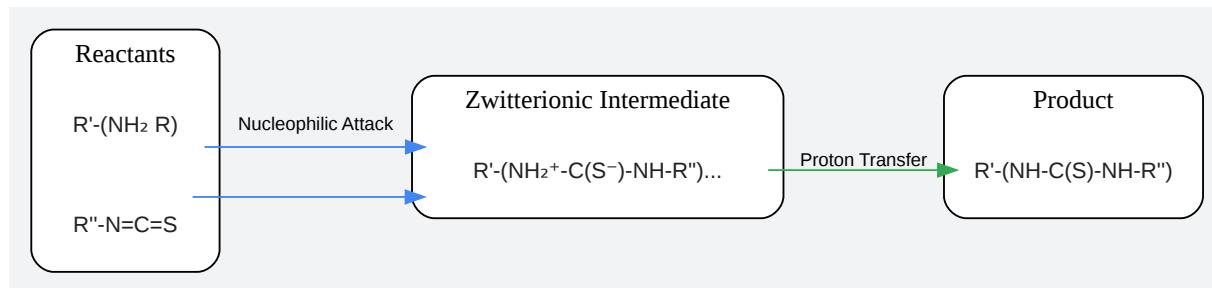
For Researchers, Scientists, and Drug Development Professionals

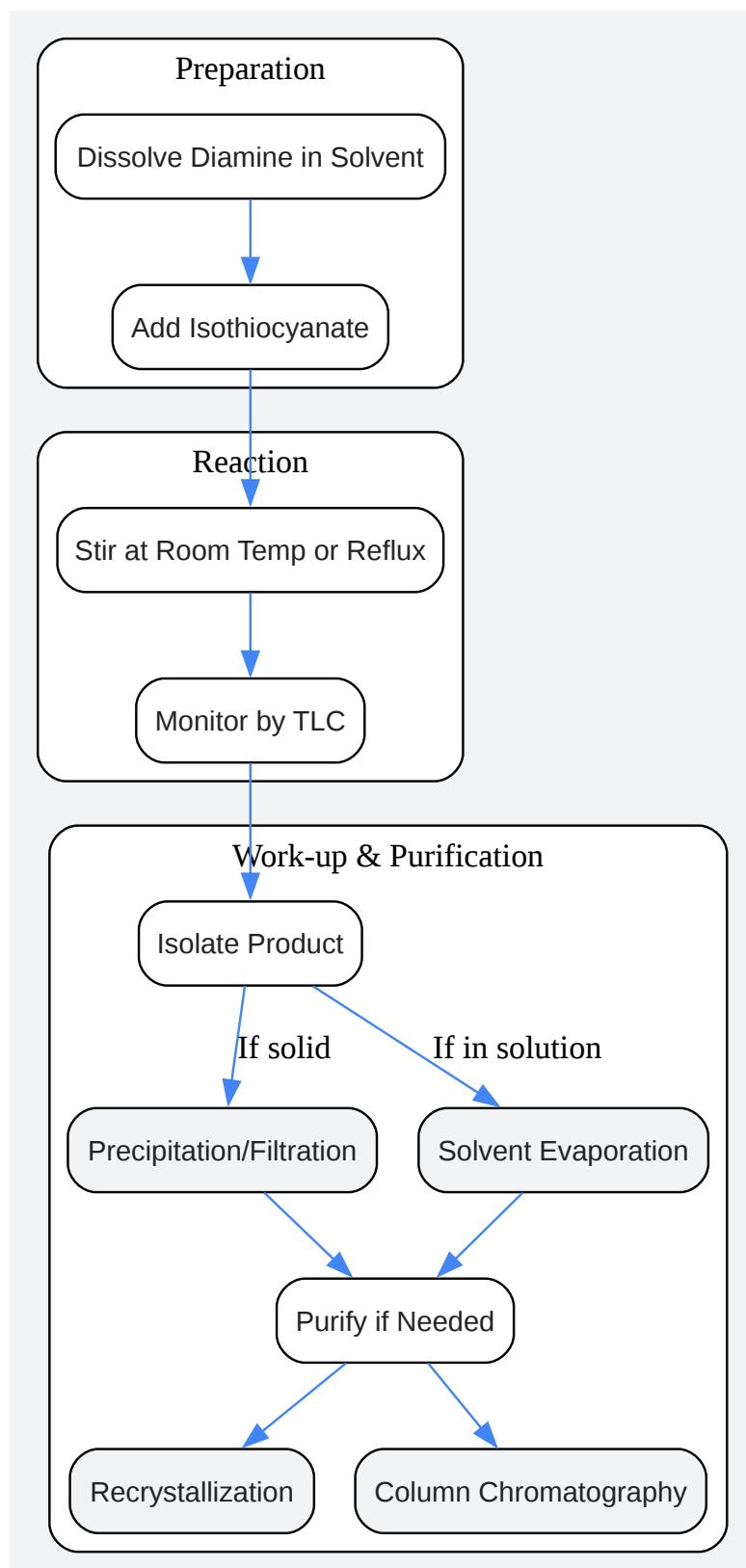
This document provides a comprehensive guide to the synthesis of thiourea derivatives through the reaction of diamines with isothiocyanates. Thiourea moieties are privileged structures in medicinal chemistry, forming the backbone of numerous compounds with a wide array of biological activities.^{[1][2]} These derivatives have shown promise as antibacterial, anticancer, anti-inflammatory, and antiviral agents.^{[1][3]} The straightforward and efficient nature of their synthesis makes this reaction a valuable tool in drug discovery and development.

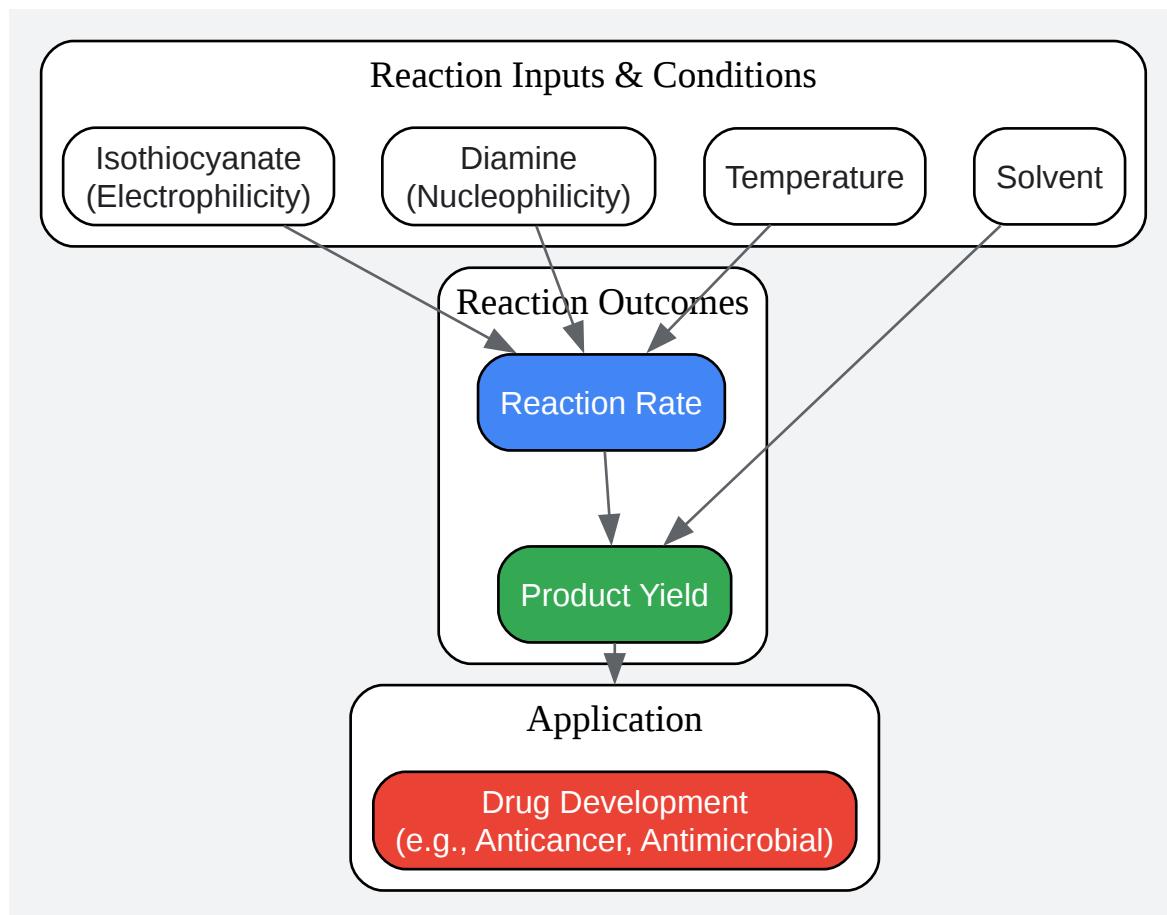
Reaction Mechanism and Principles

The formation of a thiourea from an amine and an isothiocyanate is a highly efficient nucleophilic addition reaction.^[4] The mechanism involves the lone pair of electrons on the nitrogen atom of the diamine attacking the electrophilic carbon atom of the isothiocyanate group. This initial attack forms a zwitterionic intermediate, which then undergoes a rapid proton transfer to yield the stable, neutral thiourea product.^[4] Due to its simplicity and high yield, this reaction is often categorized as a "click-type" reaction.^[4]

The reaction rate is influenced by the electronic properties of the reactants. More nucleophilic amines (those with electron-donating groups) and more electrophilic isothiocyanates (those with electron-withdrawing groups) will react faster.^[4]







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References

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